

Protocol for the synthesis of cyclohexyl methyl ether from cyclohexanol

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Compound of Interest

Compound Name: Cyclohexyl methyl ether

Cat. No.: B1265392

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An Application Note for the Synthesis of **Cyclohexyl Methyl Ether**

Topic: Protocol for the Synthesis of **Cyclohexyl Methyl Ether** from Cyclohexanol Audience: Researchers, scientists, and drug development professionals.

Abstract

This application note details a robust and reliable protocol for the synthesis of **cyclohexyl methyl ether** via the Williamson ether synthesis. The method involves the deprotonation of cyclohexanol using sodium hydride to form the corresponding alkoxide, followed by an SN2 reaction with methyl iodide. This procedure provides a straightforward route to the desired ether with a good yield. The protocol includes steps for reaction setup, work-up, purification, and characterization of the final product. All quantitative data is summarized for easy reference, and the experimental workflow is visualized.

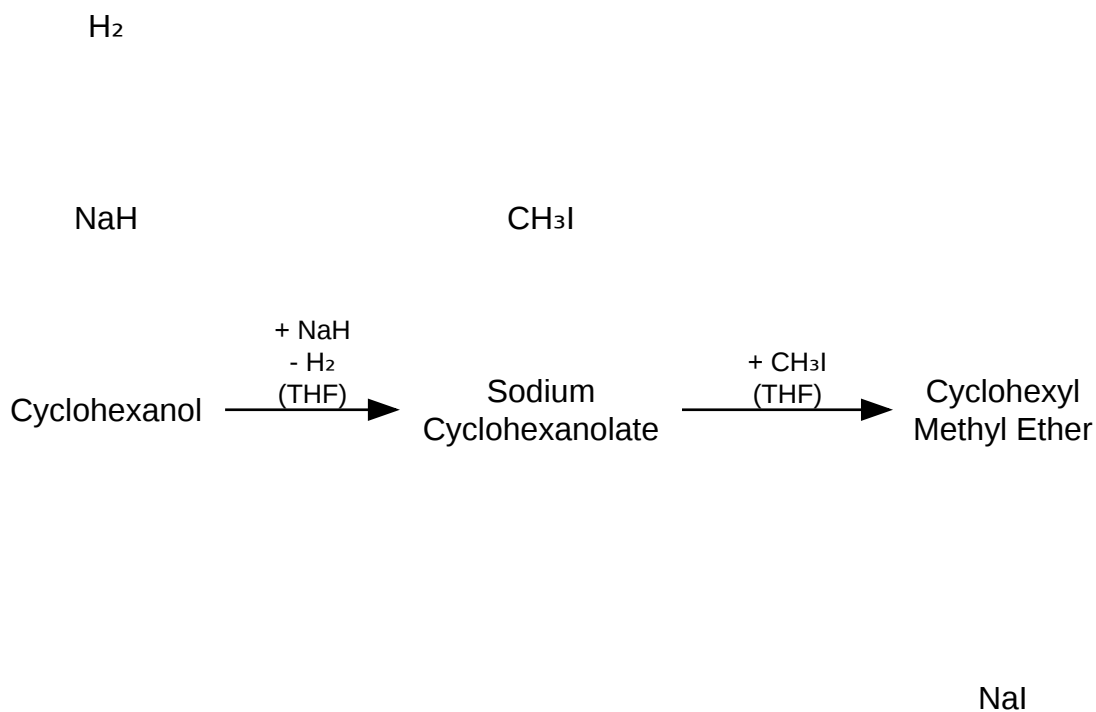
Introduction

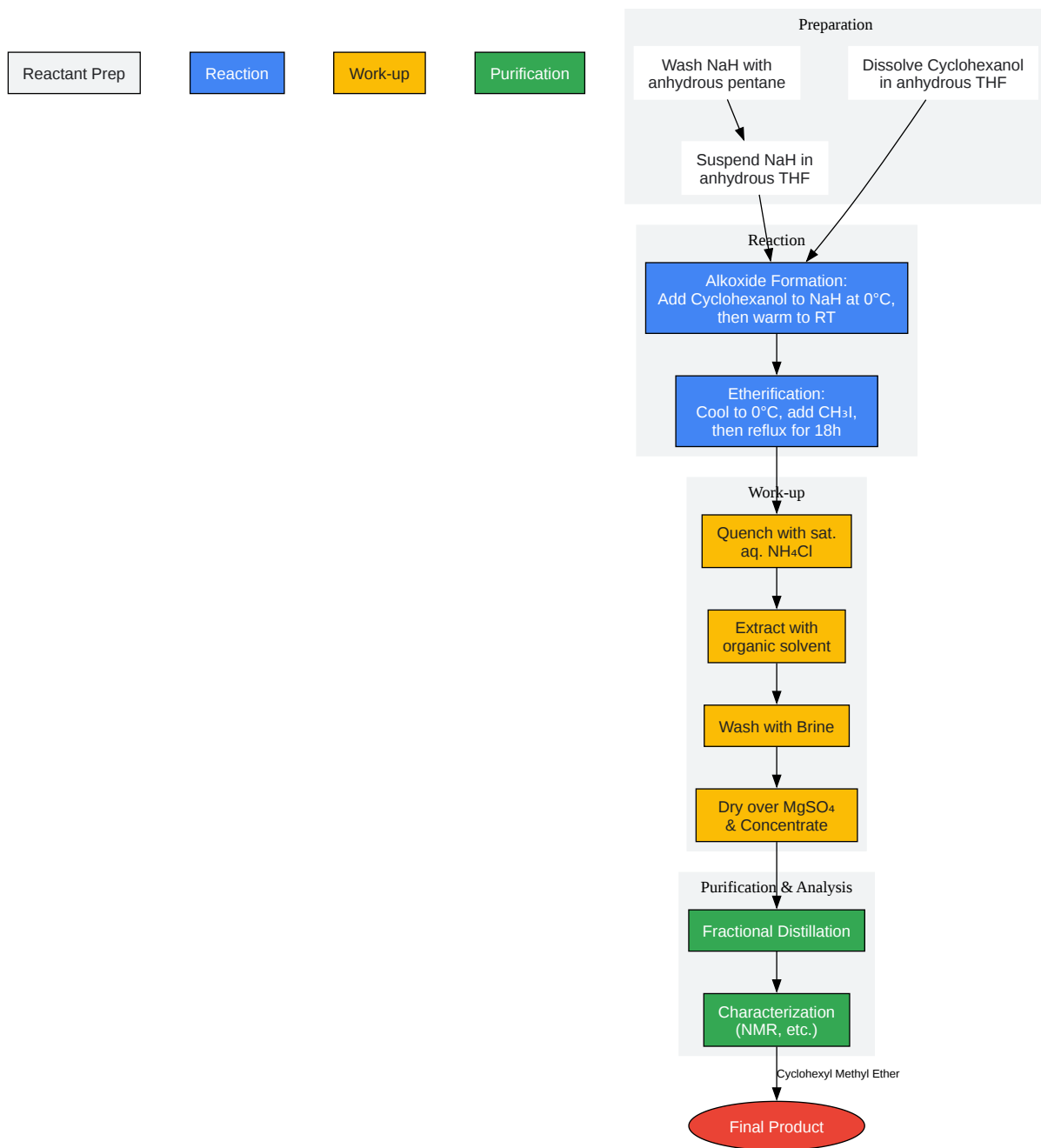
The Williamson ether synthesis is a fundamental and versatile method in organic chemistry for the preparation of both symmetrical and unsymmetrical ethers.[1][2] The reaction proceeds via an SN2 mechanism, where an alkoxide ion acts as a nucleophile, displacing a halide from an alkyl halide to form the ether linkage.[3][4] This method is highly effective, particularly when using primary alkyl halides.[3] In this protocol, cyclohexanol is deprotonated with a strong base, sodium hydride, to form the sodium cyclohexanolate intermediate. This nucleophilic alkoxide then reacts with methyl iodide to yield **cyclohexyl methyl ether**. [5][6]

Reaction Scheme

The overall reaction is a two-step process starting from cyclohexanol.

- **Alkoxide Formation:** Cyclohexanol reacts with sodium hydride (NaH) in anhydrous tetrahydrofuran (THF) to form sodium cyclohexanolate and hydrogen gas.
- **Nucleophilic Substitution (S_N2):** The sodium cyclohexanolate attacks methyl iodide (CH₃I), displacing the iodide ion to form **cyclohexyl methyl ether**.





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